

Physical and chemical properties of (Z)-Aldosecologanin

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Compound of Interest

Compound Name: (Z)-Aldosecologanin
(Centauroside)

Cat. No.: B15593754

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An In-depth Technical Guide to (Z)-Aldosecologanin

Introduction

(Z)-Aldosecologanin, also known as Centauroside, is a naturally occurring iridoid glycoside. It is primarily found in the plant species *Lonicera japonica* (Japanese honeysuckle), a plant with a long history of use in traditional medicine. This technical guide aims to provide a comprehensive overview of the available physical and chemical properties of (Z)-Aldosecologanin, tailored for researchers, scientists, and drug development professionals. However, it is important to note that detailed experimental data for this specific compound is limited in publicly accessible scientific literature.

Physicochemical Properties

A summary of the known physicochemical properties of (Z)-Aldosecologanin is presented below.

Table 1: Physical and Chemical Properties of (Z)-Aldosecologanin

Property	Value	Source
Molecular Formula	C ₃₄ H ₄₆ O ₁₉	[1]
Molecular Weight	758.7 g/mol	[1]
Exact Mass	758.263329 g/mol	[1]
Natural Source	Lonicera japonica (Japanese Honeysuckle)	[2]
Stereoisomer	(E)-Aldosecologanin	[1]

Spectroscopic Data

Detailed spectroscopic data for (Z)-Aldosecologanin is not extensively reported. A ¹³C NMR spectrum is known to be available, with deuterated methanol (CD₃OD) used as the solvent[1]. Specific chemical shifts, ¹H NMR data, infrared (IR) absorption frequencies, ultraviolet-visible (UV-Vis) absorption maxima, and mass spectrometry (MS) fragmentation patterns are not readily available in the referenced literature.

Stability and Storage

Based on commercial supplier information, (Z)-Aldosecologanin demonstrates stability under specific storage conditions. For long-term storage, it is recommended to keep the compound at 2-8°C, under which it can be stable for up to 24 months. Stock solutions can be prepared and stored at -20°C for approximately two weeks.

Experimental Protocols

Detailed experimental protocols specifically for the isolation, purification, or synthesis of (Z)-Aldosecologanin are not well-documented in the available literature. However, general methods for the extraction of constituents from *Lonicera japonica* provide a foundational approach.

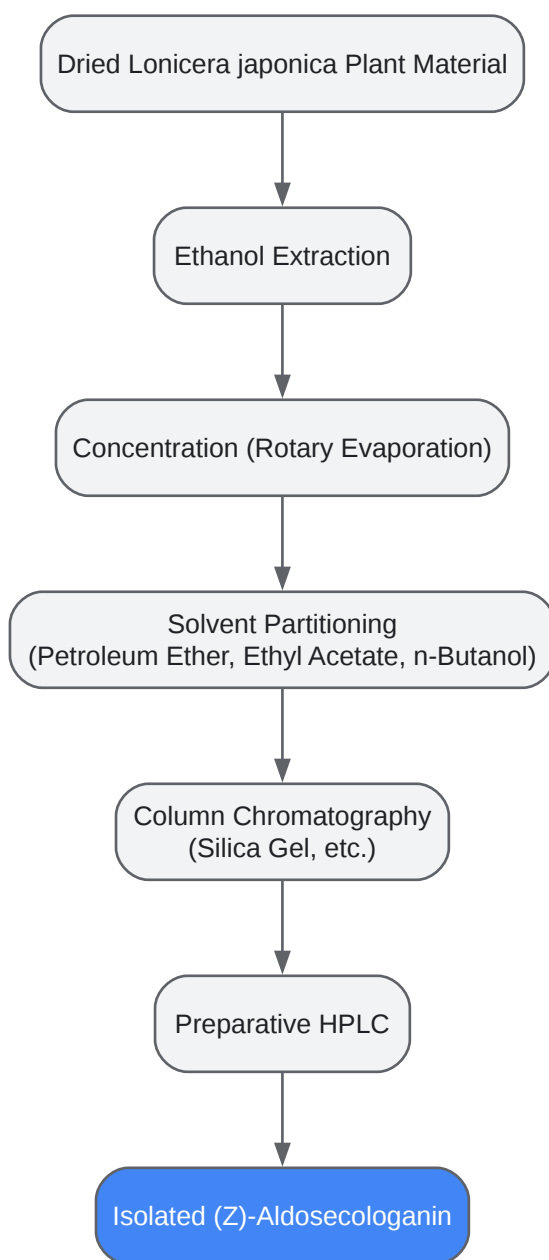
General Isolation of Iridoid Glycosides from *Lonicera japonica*

A common procedure for the isolation of iridoid glycosides and other constituents from *Lonicera japonica* involves the following steps:

- **Extraction:** The dried plant material (e.g., stems and leaves) is subjected to extraction with a polar solvent, typically 95% ethanol, at an elevated temperature for several hours. This process is often repeated multiple times to ensure a thorough extraction of the target compounds.
- **Concentration:** The resulting ethanol extracts are combined and concentrated under reduced pressure to remove the solvent, yielding a crude extract.
- **Fractionation:** The crude extract is then subjected to liquid-liquid partitioning with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol, to separate compounds based on their solubility.
- **Chromatographic Purification:** The fractions are further purified using various column chromatography techniques. Silica gel columns are commonly employed, with gradient elution using solvent systems like petroleum ether-acetone or chloroform-methanol. Additional purification steps may involve preparative high-performance liquid chromatography (HPLC) to isolate individual compounds like (Z)-Aldosecologanin.

Below is a generalized workflow for the isolation process.

Diagram 1: General Workflow for Isolation of Compounds from *Lonicera japonica*



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Caption: A generalized experimental workflow for the isolation of natural products from *Lonicera japonica*.

Signaling Pathways and Biological Activity

Currently, there is a lack of specific information in the scientific literature detailing the biological activity, mechanism of action, or any modulated signaling pathways directly attributed to (Z)-Aldosecologanin. While other compounds from *Lonicera japonica* have been studied for their

various pharmacological effects, the specific role of (Z)-Aldosecologanin remains an area for future research.

Conclusion

(Z)-Aldosecologanin is a known iridoid glycoside constituent of *Lonicera japonica*. While its basic chemical identity has been established, there is a significant gap in the publicly available, in-depth technical data regarding its quantitative physical and chemical properties, detailed spectroscopic characterization, and specific biological functions. The information provided in this guide is based on the limited data currently available. Further research is required to fully elucidate the properties and potential applications of this natural compound. Researchers interested in (Z)-Aldosecologanin are encouraged to perform detailed analytical and biological studies to expand the current body of knowledge.

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References

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. www1.udel.edu [www1.udel.edu]
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